

# Safeguarding Your Research: A Comprehensive Guide to Handling Freon-11

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## Compound of Interest

Compound Name:	Freon-11
CAS No.:	11126-05-9
Cat. No.:	B1174993

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For laboratory professionals engaged in research and development, ensuring a safe environment is paramount. This guide provides essential safety and logistical information for the handling and disposal of **Freon-11** (Trichlorofluoromethane), a colorless, volatile liquid with a faintly sweetish odor. Adherence to these protocols is critical to mitigate risks and ensure compliance with safety regulations.

## Health Hazards and Exposure Data

**Freon-11** poses several health risks. Inhalation of vapors can lead to dizziness, loss of concentration, central nervous system depression, and at high concentrations, cardiac arrhythmia.[1][2] Contact with the liquid can cause frostbite.[1] It is crucial to be aware of the established exposure limits to ensure personnel safety.

Parameter	Value	Source
OSHA PEL (Permissible Exposure Limit)	1,000 ppm (5,600 mg/m <sup>3</sup> ) TWA	[3]
NIOSH REL (Recommended Exposure Limit)	1,000 ppm (5,600 mg/m <sup>3</sup> ) Ceiling	[3]
ACGIH TLV (Threshold Limit Value)	1,000 ppm (5,620 mg/m <sup>3</sup> ) Ceiling	[3]
IDLH (Immediately Dangerous to Life or Health)	2,000 ppm	[3]
Boiling Point	74.5°F (23.6°C)	[1]
Vapor Density	4.74	[4]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **Freon-11**. The following equipment is mandatory to prevent exposure.

Core PPE Requirements:

- **Eye Protection:** Safety glasses with side shields are required for normal conditions.[1] Where splashes are a risk, a face shield should be worn in addition to safety glasses.[5]
- **Hand Protection:** Insulated gloves should be worn to protect against the cold liquid.[6] For situations with a likelihood of liquid contact, impervious gloves are recommended.[1] General work gloves, such as leather, can provide adequate protection for handling containers.[1]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area.[1][7] If ventilation is inadequate, an appropriate respirator must be worn.[7] For concentrations up to 2000 ppm, a supplied-air respirator is recommended by NIOSH.[8]
- **Protective Clothing:** General work clothing is typically sufficient.[1] If there is a possibility of direct contact or splashes, protective clothing should be worn.[6]

## Operational Plan for Safe Handling

A systematic approach to handling **Freon-11** is essential to minimize risks.

### Step 1: Preparation and Area Setup

- Ensure the work area is well-ventilated.[1][7] Local exhaust ventilation is preferred at filling zones and areas where leaks are probable.[1]
- Verify that an eyewash station and safety shower are readily accessible.[8]
- Remove any potential ignition sources, as **Freon-11** can decompose at high temperatures (above 250°C) to form hazardous substances like hydrochloric acid, hydrofluoric acid, and carbonyl halides.[2][9]
- Assemble all necessary PPE and ensure it is in good condition.

### Step 2: Handling the Chemical

- Always wear the recommended PPE.[1]
- Avoid breathing vapors.[2]
- Prevent contact with skin and eyes.[1]
- Since **Freon-11** boils at 74.5°F, containers may be under pressure.[2] If a container has been exposed to heat, it should be cooled before opening.[2]
- Open containers slowly to allow for the gradual release of any built-up pressure.[10]
- Do not puncture or drop containers.[1]

### Step 3: In Case of a Spill or Leak

- Evacuate the area and ensure it is well-ventilated.[9]
- Wear a self-contained breathing apparatus (SCBA) for large spills.[9]

- Contain the spill using an absorbent material and transfer it to a sealed steel drum for recovery or disposal.[9]
- Do not flush spills into sewers.[9]

## Disposal Plan

Proper disposal of **Freon-11** and related waste is a legal requirement and an environmental responsibility.

### Step 1: Refrigerant Recovery

- Under Section 608 of the Clean Air Act, it is illegal to intentionally vent refrigerants into the atmosphere.[11]
- A certified technician must recover the **Freon-11** from equipment before its final disposal.[12] [13] This applies to equipment that is dismantled on-site as well as appliances that enter the waste stream intact.[13]
- Use EPA-certified refrigerant recovery equipment.[11]

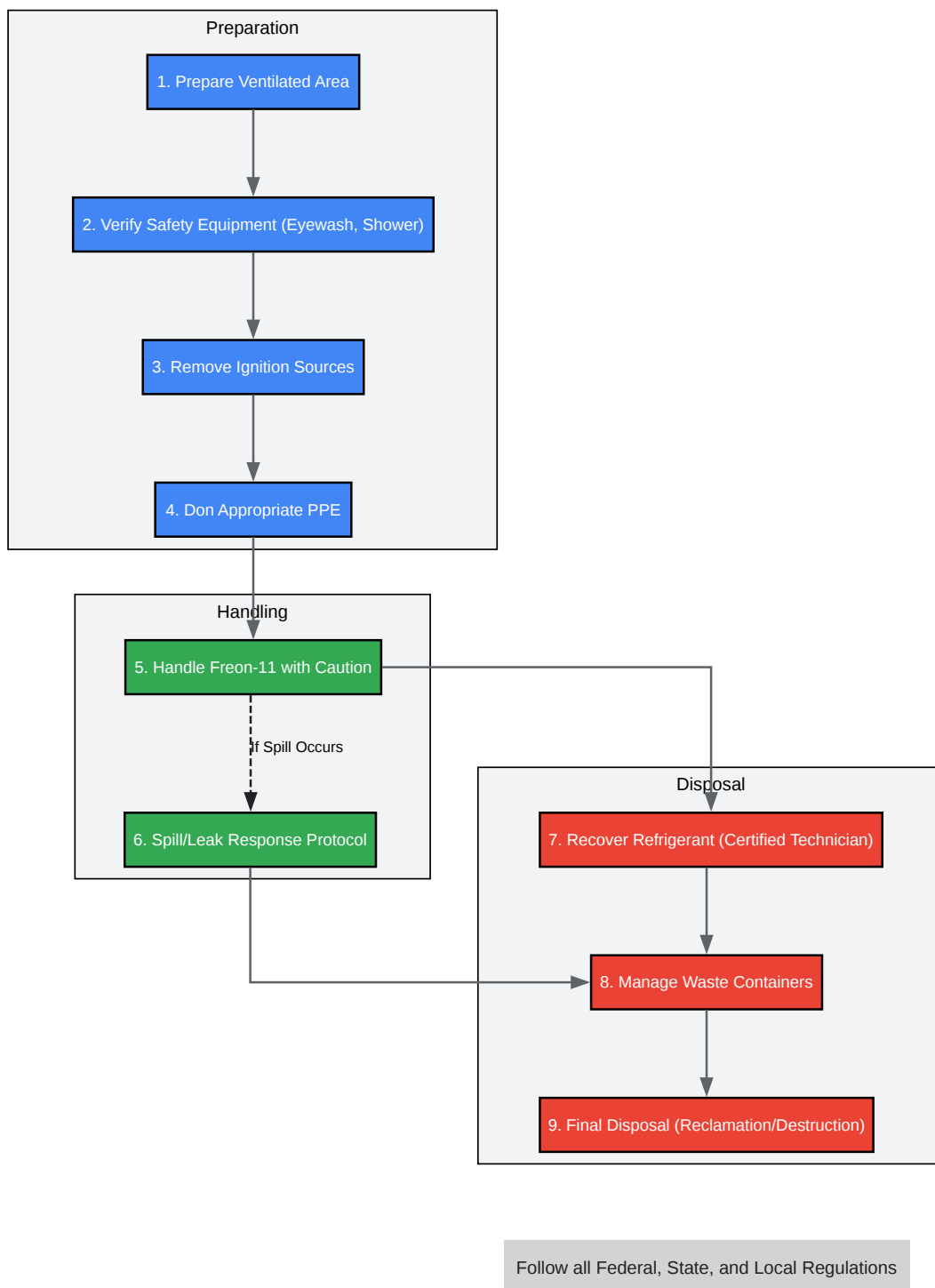
### Step 2: Container and Waste Management

- Empty containers should be tightly sealed.[1]
- Contaminated absorbent materials from spills should be placed in sealed, labeled containers for disposal.[9]
- Comply with all federal, state, and local regulations regarding waste disposal.[1]

### Step 3: Final Disposal

- Recovered **Freon-11** can be sent to an EPA-certified reclaimer for recycling or to a certified destruction facility.[11]
- The final person in the disposal chain, such as a scrap metal recycler, is responsible for ensuring that the refrigerant has been recovered.[13] They must maintain documentation, such as a signed statement from the person who recovered the refrigerant.[13]

Below is a diagram illustrating the safe handling and disposal workflow for **Freon-11**.



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Caption: Workflow for Safe Handling and Disposal of **Freon-11**.

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